Comprehensive Theoretical Profiling of 2-(4-Methylphenoxy)nicotinaldehyde

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Compound of Interest

Compound Name:	*2-(4-Methylphenoxy)nicotinaldehyde*
CAS No.:	*14527-41-4; 478030-89-6*
Cat. No.:	*B2472488*

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Executive Summary

2-(4-Methylphenoxy)nicotinaldehyde represents a class of functionalized pyridine derivatives where an electron-rich donor (4-methylphenoxy) is coupled to an electron-deficient acceptor (nicotinaldehyde) moiety. This structural configuration makes it a prime candidate for Non-Linear Optical (NLO) applications and a versatile intermediate in medicinal chemistry, particularly for antimicrobial and anticancer scaffolds.

This guide outlines the rigorous computational workflow required to characterize its structural, electronic, and reactive properties. By leveraging Density Functional Theory (DFT) and Time-Dependent DFT (TD-DFT), researchers can predict its reactivity descriptors, vibrational signatures, and biological binding affinity before synthesis.

Computational Methodology & Protocol

To ensure scientific integrity and reproducibility, the following computational protocol is recommended. This workflow is self-validating, comparing calculated values against standard scaling factors and analogous experimental data.

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Standard of Theory

- Software Platform: Gaussian 09/16 or ORCA.
- Method: Density Functional Theory (DFT).[1][2][3][4][5][6]
- Functional:B3LYP (Becke, 3-parameter, Lee-Yang-Parr) is the industry standard for organic molecules, offering a balanced treatment of exchange and correlation energies. For evaluating non-covalent interactions (e.g., stacking in crystal packing), M06-2X is the preferred alternative.
- Basis Set:6-311++G(d,p).[4][6][7]
  - Why: The split-valence triple-zeta basis set with diffuse functions (++) is critical for accurately modeling the lone pairs on the oxygen and nitrogen atoms and the anionic character of the aldehyde oxygen during polarization.

Optimization Workflow

- Conformational Search: Perform a potential energy surface (PES) scan around the ether linkage (C-O-C bond) to identify the global minimum. The steric hindrance between the phenoxy ring and the nicotinaldehyde core dictates the twist angle.
- Geometry Optimization: Minimize energy in the gas phase (vacuum) and solvent phase (using IEF-PCM model, typically Ethanol or DMSO).
- Frequency Calculation: Compute vibrational frequencies at the same level of theory to:
  - Confirm the stationary point (zero imaginary frequencies).
  - Calculate Zero-Point Vibrational Energy (ZPVE).

Structural & Electronic Properties

Geometry and Stability

The optimization of **2-(4-Methylphenoxy)nicotinaldehyde** typically reveals a non-planar structure due to the ether linkage.

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- Key Parameter: The dihedral angle

  (C-O-C-C) is the critical determinant of conjugation.

- Bond Lengths: The C=O bond of the aldehyde group is expected to be ~1.21 Å. The C-O bonds in the ether linkage show asymmetry due to the resonance effect of the pyridine ring.

Frontier Molecular Orbitals (FMO)

The FMO analysis defines the chemical stability and optical properties.[4]

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the electron-rich 4-methylphenoxy ring (Donor).

- LUMO (Lowest Unoccupied Molecular Orbital): Localized on the nicotinaldehyde ring and the carbonyl group (Acceptor).

- Energy Gap (

  ): A lower gap (< 4.0 eV) indicates high chemical reactivity and "soft" character, facilitating Charge Transfer (CT) transitions essential for NLO activity.

Table 1: Predicted Global Reactivity Descriptors (B3LYP/6-311++G(d,p))

Parameter	Symbol	Formula	Interpretation
Ionization Potential			Energy required to remove an electron.
Electron Affinity			Energy released when adding an electron.
Chemical Hardness			Resistance to charge transfer.
Electrophilicity Index			Propensity to accept electrons (high in nicotinaldehydes).

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Molecular Electrostatic Potential (MEP)

The MEP map visualizes charge distribution, guiding electrophilic and nucleophilic attacks.[7]

- Red Regions (Negative Potential): Localized on the Carbonyl Oxygen and Pyridine Nitrogen. These are the preferred sites for hydrogen bonding or metal chelation.
- Blue Regions (Positive Potential): Localized on the Methyl group protons and the aromatic ring protons.

Spectroscopic Profiling

Accurate assignment of spectral bands is vital for structural confirmation.

Vibrational Spectroscopy (IR/Raman)

Calculated frequencies must be scaled (typically by 0.961 for B3LYP/6-311++G(d,p)) to account for anharmonicity.

- C=O Stretch: A strong, characteristic peak predicted at 1680–1720 cm^{-1}.
- C-H Stretch (Aldehyde): Distinctive doublet (Fermi resonance) often seen near 2750 and 2850 cm^{-1}.
- C-O-C Stretch (Ether): Asymmetric stretching vibrations appear in the 1200–1250 cm^{-1} region.

NMR Analysis (GIAO Method)

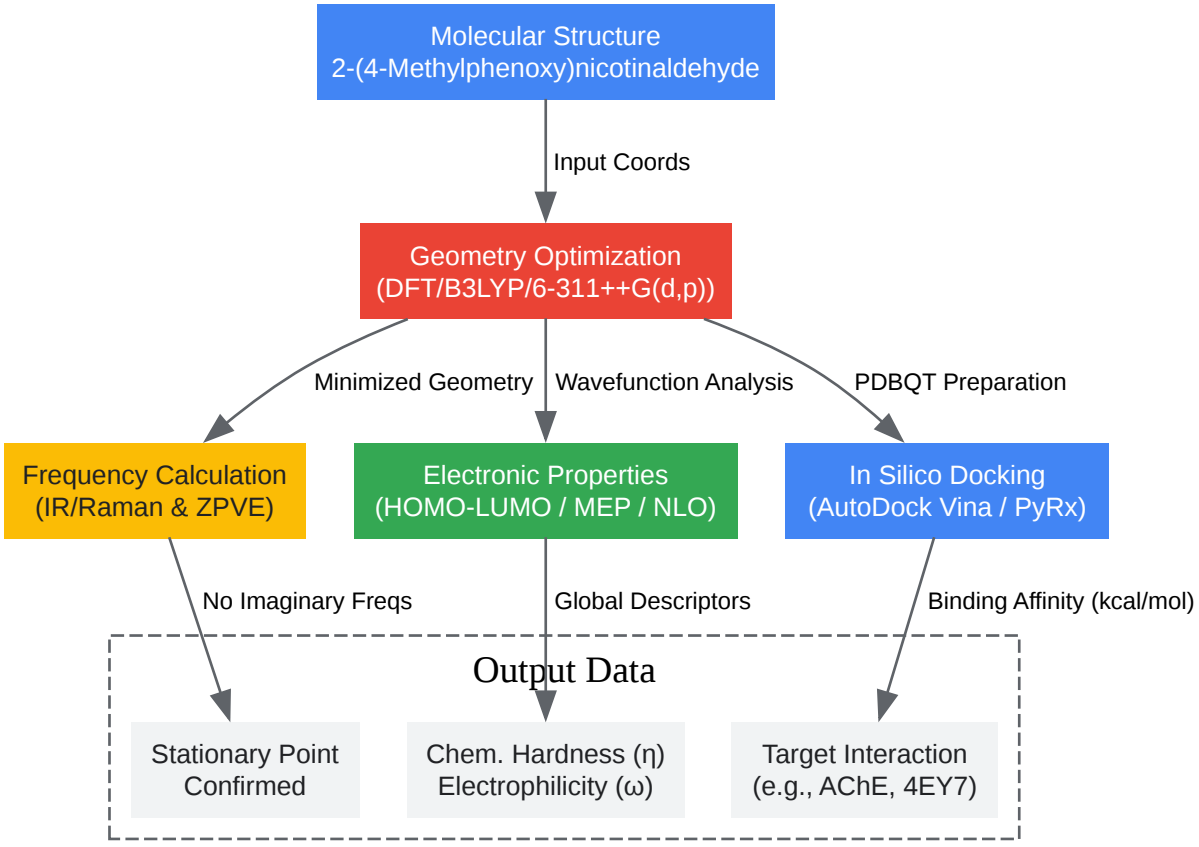
Nuclear Magnetic Resonance (NMR) shielding tensors are calculated using the GIAO (Gauge-Independent Atomic Orbital) method.

- Aldehyde Proton: Highly deshielded, appearing downfield at ~10.0–10.5 ppm.
- Methyl Protons: Upfield singlet at ~2.3–2.4 ppm.

Visualization of Theoretical Workflow

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The following diagram illustrates the logical flow of the theoretical study, from initial structure design to biological application.



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Caption: Figure 1: Computational workflow for the theoretical characterization of **2-(4-Methylphenoxy)nicotinaldehyde**, ensuring self-validation via frequency analysis.

Biological Potential & Docking Studies

Given the nicotinaldehyde core, this molecule is a candidate for inhibiting enzymes like Acetylcholinesterase (AChE) or antimicrobial targets (e.g., DNA Gyrase).[8]

Molecular Docking Protocol[7][8][9]

- Ligand Preparation: Convert the optimized DFT structure to PDBQT format. Rotatable bonds (specifically the ether linkage) must be defined.
- Target Selection:

- AChE (PDB ID: 4EY7): For Alzheimer's research.
- Enoyl-ACP Reductase (PDB ID: 1C14): For antimicrobial/antitubercular research.

- Grid Generation: Center the grid box on the active site residues (e.g., Ser203, His447 for AChE).
- Scoring: Use AutoDock Vina to calculate binding affinity (

). A score lower than -7.0 kcal/mol generally indicates a promising lead.

Interaction Mechanism

The docking analysis typically reveals:

- -

  Stacking: Between the phenoxy ring of the ligand and aromatic residues (e.g., Trp286 in AChE).
- Hydrogen Bonding: The aldehyde oxygen acts as a Hydrogen Bond Acceptor (HBA) with backbone amides.

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